

# An In-depth Technical Guide to 1-(4-Amino-3-methoxyphenyl)ethanone

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## Compound of Interest

Compound Name: 1-(4-Amino-3-methoxyphenyl)ethanone

Cat. No.: B1285393

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## Introduction

**1-(4-Amino-3-methoxyphenyl)ethanone**, a substituted acetophenone, represents a chemical scaffold of interest in medicinal chemistry and pharmaceutical research. Its unique arrangement of an acetyl group, an amino group, and a methoxy group on a benzene ring provides a versatile platform for the synthesis of a diverse array of derivatives with potential pharmacological activities. This technical guide aims to provide a comprehensive overview of the known chemical properties of **1-(4-Amino-3-methoxyphenyl)ethanone**, including its physicochemical characteristics, spectral data, and relevant experimental protocols.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-(4-Amino-3-methoxyphenyl)ethanone** is presented below. It is important to note that experimentally determined data for this specific compound is limited in publicly available literature. Therefore, some properties are predicted based on computational models.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	-
Molecular Weight	165.19 g/mol	-
CAS Number	26388-63-6	-
Appearance	Not specified (likely a solid)	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

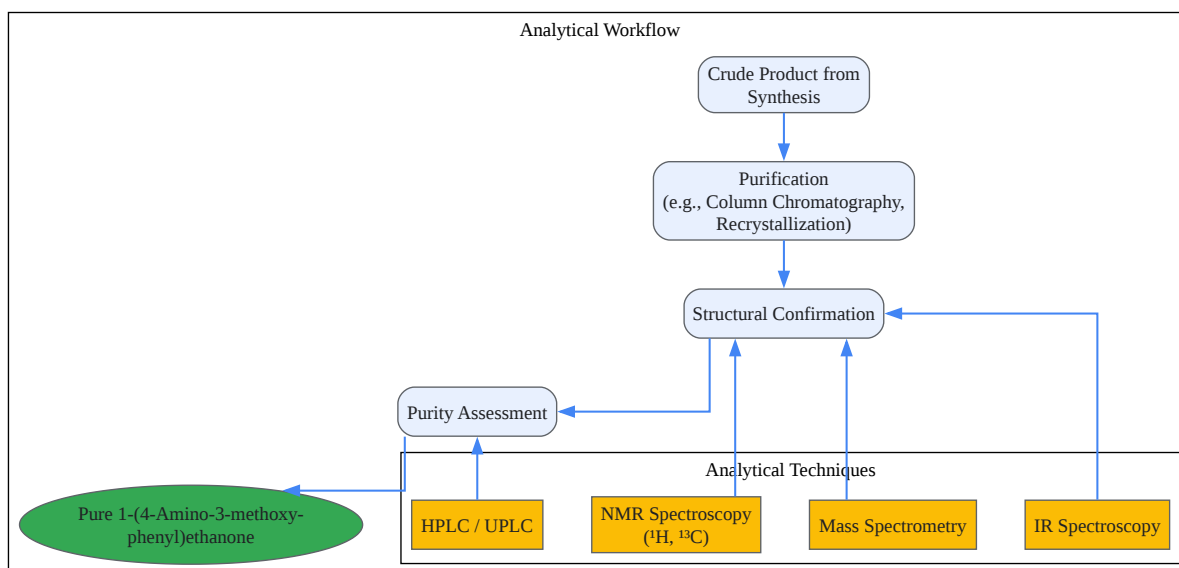
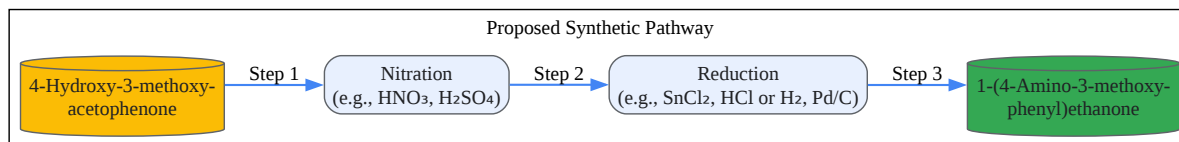
## Spectroscopic Data

Detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **1-(4-Amino-3-methoxyphenyl)ethanone** is not readily available in the searched scientific literature. Researchers synthesizing or working with this compound would need to perform these analyses to confirm its structure and purity.

## Experimental Protocols

### General Synthesis Approach

A potential synthetic route to **1-(4-Amino-3-methoxyphenyl)ethanone** can be conceptualized via a multi-step process starting from a commercially available precursor such as 4-hydroxy-3-methoxyacetophenone (acetovanillone). A generalized workflow is proposed below.



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